

Comparative study of different synthetic routes to N-Allyl-3-(trifluoromethyl)aniline

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Compound of Interest		
Compound Name:	N-Allyl-3-(trifluoromethyl)aniline	
Cat. No.:	B3054586	Get Quote

A comparative analysis of synthetic methodologies is crucial for the efficient production of key chemical intermediates. **N-Allyl-3-(trifluoromethyl)aniline** is a significant building block in the synthesis of various agrochemicals and pharmaceuticals. This guide provides a comparative study of different synthetic routes to this compound, offering detailed experimental protocols, quantitative data, and workflow visualizations to aid researchers in selecting the most suitable method for their needs.

Comparative Analysis of Synthetic Routes

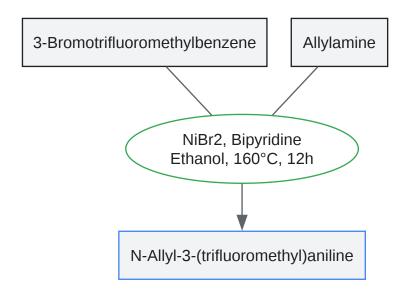
The synthesis of **N-Allyl-3-(trifluoromethyl)aniline** can be achieved through several chemical transformations. Below is a summary of the quantitative data for two prominent methods.



Parameter	Route 1: Nickel-Catalyzed Condensation	Route 2: Nucleophilic Substitution
Starting Materials	3- Bromotrifluoromethylbenzene, Allylamine	3-(Trifluoromethyl)aniline, Allyl chloride
Catalyst/Reagent	Nickel(II) bromide, Bipyridine ligand	Triethylamine
Solvent	Ethanol	Toluene
Reaction Temperature	160°C	110-115°C
Reaction Time	12 hours	~4 hours
Yield	Up to 88%	57-70%

Synthetic Route Diagrams

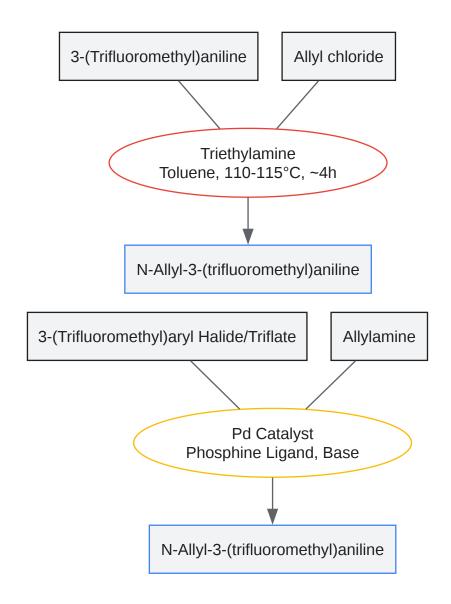
The following diagrams illustrate the chemical transformations for the synthesis of **N-Allyl-3- (trifluoromethyl)aniline** via Nickel-Catalyzed Condensation and Nucleophilic Substitution.



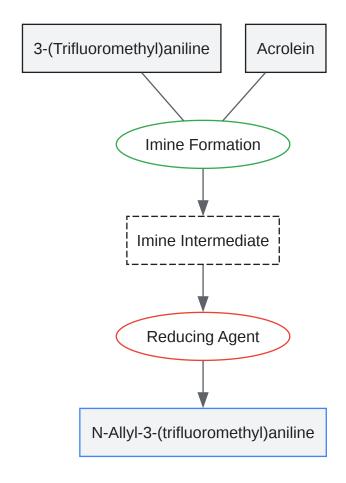
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Caption: Nickel-Catalyzed Synthesis of N-Allyl-3-(trifluoromethyl)aniline.









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